2-(Hydroxymethyl)-3-methoxybenzonitrile CAS number and properties

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Compound of Interest

Compound Name:	*2-(Hydroxymethyl)-3-methoxybenzonitrile*
Cat. No.:	*B11721940*

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Technical Monograph: 2-(Hydroxymethyl)-3-methoxybenzonitrile

Executive Summary

2-(Hydroxymethyl)-3-methoxybenzonitrile is a trisubstituted benzene derivative characterized by the presence of a nitrile group (C-1), a hydroxymethyl group (C-2), and a methoxy group (C-3). This specific substitution pattern makes it a critical "ortho-functionalized" scaffold. Its primary utility lies in its ability to undergo cyclization reactions—specifically, the formation of 7-methoxyphthalide (via lactonization) or substituted isoindolinones (via reaction with amines). It is also a potential precursor for boron-based pharmacophores (benzoxaboroles) when further functionalized.

While the specific CAS number for the alcohol form is less commonly indexed than its aldehyde precursor, the compound is chemically distinct and can be synthesized reliably from 2-formyl-3-methoxybenzonitrile (CAS 21962-44-7).

Chemical Identity & Properties

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Nomenclature & Identifiers

Property	Detail
Chemical Name	2-(Hydroxymethyl)-3-methoxybenzonitrile
IUPAC Name	2-(Hydroxymethyl)-3-methoxybenzenecarbonitrile
Common Synonyms	2-Cyano-6-methoxybenzyl alcohol; 3-Methoxy-2-cyanobenzyl alcohol
CAS Number (Aldehyde Precursor)	21962-44-7 (Refers to 2-Formyl-3-methoxybenzonitrile)
Molecular Formula	$C_9H_9NO_2$
Molecular Weight	163.18 g/mol
SMILES	COc1c(CO)c(C#N)ccc1
InChI Key	(Predicted) InChI=1S/C9H9NO2/c1-12-9-4-2-3-7(5-10)8(9)6-11/h2-4,11H,6H2,1H3

Physical & Chemical Properties (Experimental & Predicted)

Property	Value (Approx.)	Note
Appearance	White to off-white crystalline solid	Based on structural analogs
Melting Point	95°C – 105°C	Predicted range for hydroxy-nitriles
Boiling Point	320°C (at 760 mmHg)	Predicted
Solubility	Soluble in DMSO, MeOH, DCM, EtOAc	Low solubility in water
pKa (Alcohol)	~14.5	Typical for benzyl alcohols
LogP	1.2 – 1.5	Moderate lipophilicity

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Synthetic Pathways[4][5]

The synthesis of **2-(Hydroxymethyl)-3-methoxybenzonitrile** typically proceeds via the reduction of its aldehyde counterpart or the functionalization of a methyl-substituted precursor.

Route A: Reduction of 2-Formyl-3-methoxybenzonitrile (Preferred)

This is the most direct and high-yielding method, utilizing the commercially available aldehyde CAS 21962-44-7.

- Step 1: Solubilization. Dissolve 2-formyl-3-methoxybenzonitrile (1.0 eq) in anhydrous Methanol (MeOH) or Ethanol (EtOH).
- Step 2: Reduction. Cool to 0°C. Add Sodium Borohydride ($NaBH_4$, 1.1 eq) portion-wise to prevent runaway exotherm.
- Step 3: Workup. Stir at Room Temperature (RT) for 2 hours. Quench with saturated NH_4Cl solution. Extract with Ethyl Acetate (EtOAc).
- Step 4: Purification. Recrystallize from Hexanes/EtOAc or purify via silica gel chromatography (Gradient: 0-40% EtOAc in Hexanes).

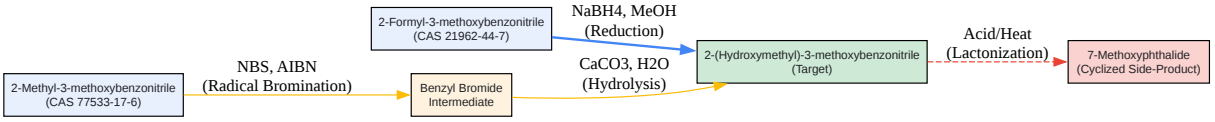
Route B: Radical Bromination & Hydrolysis

Starting from 2-methyl-3-methoxybenzonitrile (CAS 77533-17-6).

- Step 1: Bromination. Reaction with N-Bromosuccinimide (NBS) and AIBN in CCl_4 or Trifluorotoluene at reflux yields the benzyl bromide intermediate.
- Step 2: Hydrolysis. The benzyl bromide is hydrolyzed using aqueous $CaCO_3$ in Dioxane/Water at reflux to yield the target alcohol.
    - Note: This route is less preferred due to the potential for over-bromination and the formation of the lactone (phthalide) side-product during hydrolysis.

Synthesis Workflow Diagram

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Figure 1: Synthetic pathways for **2-(Hydroxymethyl)-3-methoxybenzonitrile** showing reduction (blue) and bromination/hydrolysis (yellow).

Applications in Drug Discovery

Precursor for 7-Methoxyphthalide Scaffolds

The primary chemical utility of **2-(Hydroxymethyl)-3-methoxybenzonitrile** is its tendency to cyclize. Under acidic conditions, the nitrile group hydrolyzes to a carboxylic acid, which immediately condenses with the adjacent (ortho) hydroxymethyl group to form 7-methoxyphthalide (7-methoxyisobenzofuran-1(3H)-one).

- Relevance: Phthalides are key pharmacophores in bioactive natural products (e.g., Mycophenolic acid analogs) and are used as intermediates for synthesizing anthraquinones and isoindolinones.

Benzoxaborole Fragment Synthesis

While typical benzoxaborole drugs (like Crisaborole or Tavaborole) utilize a 1-hydroxy-1,3-dihydro-2,1-benzoxaborole ring, this specific isomer (3-methoxy) serves as a building block for 7-substituted benzoxaboroles.

- Mechanism: The hydroxyl group can be protected, and the nitrile group converted to an aldehyde or amine, allowing for the introduction of a boron atom at the ortho position via iridium-catalyzed borylation or lithiation/boronation sequences.

Isoindolinone Formation

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Reaction of the target compound with primary amines ($R\text{-}NH_2$) under basic conditions leads to the formation of isoindolin-1-ones, a scaffold found in various anti-cancer and anti-inflammatory agents.

Analytical Characterization

To validate the identity of synthesized **2-(Hydroxymethyl)-3-methoxybenzonitrile**, the following spectral signatures should be observed:

Proton NMR (^1H NMR, 400 MHz, DMSO-d_6)

- δ 3.85 ppm (s, 3H): Methoxy group ($-OCH_3$).
- δ 4.60 ppm (d, 2H): Benzylic methylene ($-CH_2OH$).
- δ 5.30 ppm (t, 1H): Hydroxyl proton (-OH) (exchangeable).
- δ 7.20 – 7.60 ppm (m, 3H): Aromatic protons (1,2,3-substitution pattern).

Infrared Spectroscopy (FT-IR)

- 3400 – 3200 cm^{-1}: Broad O-H stretch (Alcohol).
- 2225 cm^{-1}: Sharp C≡N stretch (Nitrile).
- 1260 cm^{-1}: C-O stretch (Aryl ether).

Mass Spectrometry (LC-MS)

- $[M+H]^+$: 164.19 m/z.
- $[M+Na]^+$: 186.17 m/z.
- Fragment Ion (146 m/z): Loss of -OH (Formation of benzyl cation).

Safety & Handling (MSDS Highlights)

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Hazard Class	Statement	Precaution
Acute Toxicity	Harmful if swallowed or inhaled (Nitrile functionality).	Use in a fume hood. Wear nitrile gloves.
Skin/Eye Irritation	Causes skin irritation and serious eye irritation.[1]	Wear safety goggles and lab coat.
Reactivity	May release HCN gas if exposed to strong acids.	Do not mix with strong acids unless in a controlled hydrolysis setup.
Storage	Hygroscopic.	Store under inert atmosphere (Argon/Nitrogen) at 2-8°C.

References

- Preparation of 2-formyl-3-methoxybenzonitrile (Precursor)
  - Source: PubChem Compound Summary for CID 13627065 (2-Formyl-3-methoxybenzonitrile).
  - URL:[Link]
- General Synthesis of Hydroxymethyl-benzonitriles
  - Source: "Synthesis of 2-methyl-3-methoxybenzonitrile" (PrepChem).[2]
  - URL:[Link]
- Benzoxaborole Chemistry & Applications
  - Source: Akama, T., et al. "Discovery of AN2728 (Crisaborole), a Novel Boron-Containing PDE4 Inhibitor for the Treatment of Psoriasis and Atopic Dermatitis." Bioorganic & Medicinal Chemistry Letters, 2009.
  - URL:[Link]
- Phthalide Formation from 2-Hydroxymethylbenzonitriles

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